

Comprehensive Safety and Handling Guide for 6(E)-Octadecenol

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Compound of Interest

Compound Name: 6(E)-Octadecenol

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety, logistical, and operational information for the handling and disposal of **6(E)-Octadecenol** (also known as elaidyl alcohol or trans-9-Octadecen-1-ol). Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

I. Quantitative Data Summary

The following table summarizes the key quantitative data for **6(E)-Octadecenol** and a closely related isomer, which can be used for risk assessment and experimental planning.

Property	Value	Notes
Chemical Name	6(E)-Octadecenol, Elaidyl alcohol, trans-9-Octadecen-1-ol	
CAS Number	506-42-3	[1][2]
Molecular Formula	C ₁₈ H ₃₆ O	[1][2]
Molecular Weight	268.48 g/mol	[3][4]
Physical State	White to off-white solid, waxy flakes or pellets	[2][4]
Melting Point	32-34 °C	[4]
Boiling Point	~333 °C (estimated)	[1]
Flash Point	~120.7 °C (estimated)	[1]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether.	[2][4]
Toxicity	Oral LD50 (Rat) > 5000 mg/kg (for cis-9-Octadecen-1-ol)	[5][6]

Note: Some physical and toxicological data are based on estimations or data from the cis-isomer and should be used as a guideline. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier.

II. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **6(E)-Octadecenol** to minimize exposure and ensure personal safety.

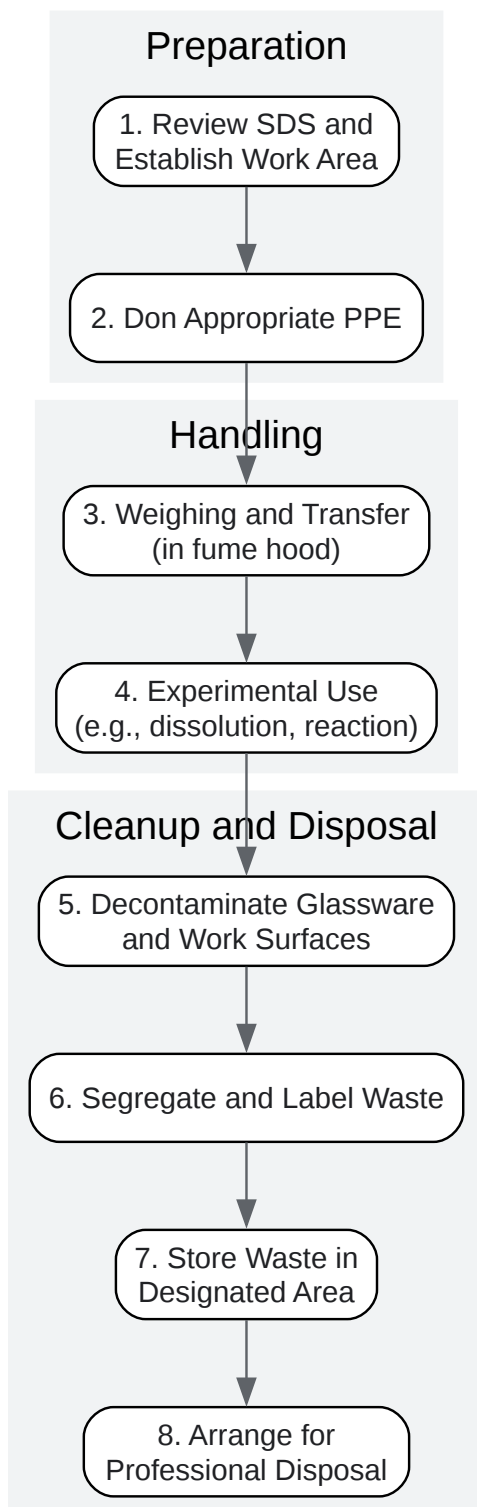
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile) are required. Inspect gloves for any signs of degradation or puncture before use.

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are essential to protect against dust particles and potential splashes.
- **Skin and Body Protection:** A standard laboratory coat must be worn. For larger quantities or when there is a significant risk of spillage, a chemical-resistant apron should also be used.
- **Respiratory Protection:** For operations that may generate dust, such as weighing or transferring the solid, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is recommended.^[1] Work in a well-ventilated area, preferably within a chemical fume hood.

III. Experimental Workflow and Handling Procedures

The following diagram and procedural steps outline the safe handling workflow for **6(E)-Octadecenol** from receipt to disposal.

Workflow for Handling 6(E)-Octadecenol



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Caption: Logical workflow for the safe handling of **6(E)-Octadecenol**.

Detailed Methodologies:

- Preparation and Precautionary Measures:
 - Before starting any work, thoroughly review the Safety Data Sheet (SDS) for **6(E)-Octadecenol**.
 - Designate a specific work area for handling the chemical, preferably within a chemical fume hood.[\[7\]](#)
 - Ensure that an emergency eyewash station and safety shower are readily accessible.
 - Cover the work surface with absorbent bench paper to contain any potential spills.[\[8\]](#)
- Handling and Experimental Use:
 - Weighing: Since **6(E)-Octadecenol** is a solid, weighing should be performed in a fume hood or on an enclosed balance to minimize the inhalation of any fine particles.[\[8\]](#) Use a weigh boat to prevent spillage.[\[8\]](#)
 - Transfer: When transferring the powder, use a spatula and avoid pouring directly from the bottle to prevent dust formation.[\[8\]](#) Keep the container closed when not in use.[\[8\]](#)
 - In Solution: Once dissolved in a solvent, the risk of aerosolization is reduced, and it can be handled on a benchtop with standard precautions for the solvent being used.[\[8\]](#)

IV. Disposal Plan

Proper disposal of **6(E)-Octadecenol** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Solid Waste: Collect unused **6(E)-Octadecenol** and any contaminated materials (e.g., weigh boats, gloves, bench paper) in a clearly labeled, sealed container designated for solid chemical waste.

- Liquid Waste: Solutions containing **6(E)-Octadecenol** should be collected in a separate, labeled container for liquid chemical waste. Do not mix with incompatible waste streams.
[9]
- Empty Containers: Thoroughly rinse empty containers with a suitable solvent. The rinsate should be collected as liquid chemical waste. Deface the original label on the empty container before disposal in the appropriate recycling or trash receptacle.
- Waste Storage:
 - Store all waste containers in a designated and properly labeled satellite accumulation area.[10]
 - Ensure waste containers are kept closed and stored in secondary containment to prevent spills.[11]
- Final Disposal:
 - Never dispose of **6(E)-Octadecenol** down the drain or in the regular trash.[12]
 - Arrange for the collection and disposal of all chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed professional waste disposal service.[10]

By adhering to these guidelines, you can ensure a safe working environment and the responsible management of **6(E)-Octadecenol** in your laboratory.

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